

Molecular structure and weight of Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

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An In-depth Technical Guide to Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**. It includes a detailed experimental protocol for its synthesis via a mixed Claisen condensation reaction, presented alongside a logical workflow diagram. All quantitative data is summarized for clarity.

Molecular Structure and Properties

Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate is a β -keto ester with the molecular formula $C_{12}H_{14}O_4$.^[1] Its structure features a central oxopropanoate chain attached to a 3-methoxyphenyl group. This compound is of interest to researchers in organic synthesis and drug discovery as a versatile intermediate for the creation of more complex molecules.

Molecular Visualization:

Caption: Molecular structure of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

Quantitative Data

The key physicochemical properties of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O ₄	[1]
Molecular Weight	222.24 g/mol	[1]
IUPAC Name	ethyl 3-(3-methoxyphenyl)-3-oxopropanoate	[1]
CAS Number	27834-99-7	[1]
Monoisotopic Mass	222.08920892 Da	[1]
XLogP3	1.8	[1]

Note: Experimental physical properties such as density and boiling point are not readily available in the literature for the 3-methoxy isomer. The data for the isomeric Ethyl 3-(4-methoxyphenyl)-3-oxopropanoate are often cited and should be used with caution.

Experimental Protocol: Synthesis via Mixed Claisen Condensation

The synthesis of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** can be achieved through a mixed Claisen condensation reaction between methyl 3-methoxybenzoate and ethyl acetate. This reaction involves the formation of an enolate from ethyl acetate, which then acts as a nucleophile, attacking the carbonyl carbon of methyl 3-methoxybenzoate.

Materials and Reagents:

- Methyl 3-methoxybenzoate
- Ethyl acetate
- Sodium ethoxide (or sodium metal in absolute ethanol)
- Anhydrous diethyl ether or tetrahydrofuran (THF)

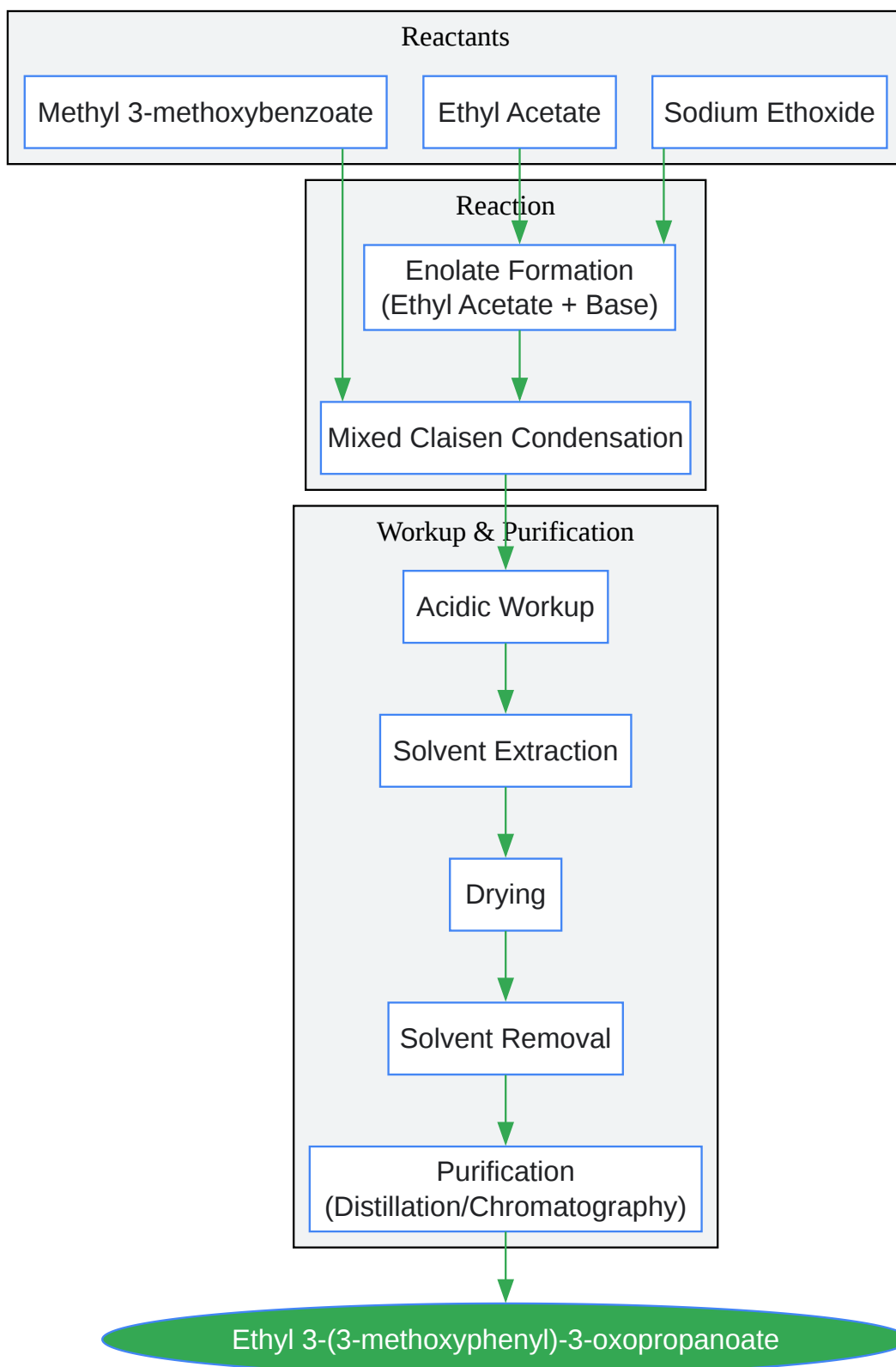
- Hydrochloric acid (for workup)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Organic solvents for purification (e.g., hexane, ethyl acetate)

Procedure:

- **Preparation of Sodium Ethoxide:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, dissolve sodium metal in an excess of absolute ethanol under a nitrogen atmosphere.
- **Enolate Formation:** To the freshly prepared sodium ethoxide solution, add anhydrous diethyl ether or THF. Cool the mixture in an ice bath. Add ethyl acetate dropwise to the stirred solution.
- **Condensation Reaction:** To the resulting enolate solution, add a solution of methyl 3-methoxybenzoate in the reaction solvent dropwise at a rate that maintains the reaction temperature below 10 °C.
- **Reaction Completion:** After the addition is complete, allow the reaction mixture to stir at room temperature for several hours or until the reaction is complete (monitored by TLC).
- **Workup:** Cool the reaction mixture in an ice bath and slowly add dilute hydrochloric acid to neutralize the excess base and protonate the product.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with diethyl ether or ethyl acetate. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by vacuum distillation or column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane).

Synthesis Workflow Diagram:



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Caption: Workflow for the synthesis of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

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References

- 1. Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate | C₁₂H₁₄O₄ | CID 2759696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular structure and weight of Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271436#molecular-structure-and-weight-of-ethyl-3-3-methoxyphenyl-3-oxopropanoate]

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